

An In-depth Technical Guide to Perfluorohexadecanoic Acid (PFHxDA)

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Compound of Interest

Compound Name: *Perfluorohexadecanoic acid*

CAS No.: 67905-19-5

Cat. No.: B1294708

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Introduction

Perfluorohexadecanoic acid (PFHxDA), a long-chain perfluoroalkyl carboxylic acid (PFCA), is a synthetic compound characterized by a 16-carbon chain where all hydrogen atoms have been replaced by fluorine atoms. This extensive fluorination imparts unique and robust physicochemical properties, including exceptional thermal and chemical stability. As a member of the broader class of per- and polyfluoroalkyl substances (PFAS), PFHxDA is of significant interest to researchers in environmental science, toxicology, and materials science. This guide provides a comprehensive overview of the physical and chemical properties of PFHxDA, its analysis, and associated safety considerations, intended to serve as a vital resource for professionals working with this compound.

Physicochemical Properties of Perfluorohexadecanoic Acid

The defining characteristic of PFHxDA is its fully fluorinated alkyl chain, which dictates its physical and chemical behavior. The strong carbon-fluorine bonds contribute to its high stability and resistance to degradation.^{[1][2]}

General and Physical Properties

A summary of the key physical and identifying properties of **Perfluorohexadecanoic acid** is presented in the table below. It is important to note that some physical properties, such as melting and boiling points, may have variability in reported values due to the challenges in measuring these for long-chain PFAS.

Property	Value	Source(s)
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,13,13,14,14,15,15,16,16,16-Hentriacontafluorohexadecanoic acid	[3]
Synonyms	Perfluoropalmitic acid, PFHxDA	[3][4]
CAS Number	67905-19-5	[4]
Molecular Formula	C ₁₆ HF ₃₁ O ₂	[3][4]
Molecular Weight	814.13 g/mol	[3]
Appearance	White crystalline powder or solid	[5]
Melting Point	Data varies; one source reports -43.8 °C, which is likely for a solution. Solid form is expected to have a higher melting point.	[6]
Boiling Point	81.6 °C (likely for a solution)	[6]
Solubility	Generally insoluble in water; soluble in organic solvents. Quantitative data is limited.	
pKa	Estimated to be very low (strong acid), likely < 1, similar to other long-chain PFCAs.[7][8][9]	[7][8][9]
Computed XLogP3	10.3	[3]

Chemical Structure

The structure of **Perfluorohexadecanoic acid** consists of a fifteen-carbon perfluorinated chain attached to a carboxylic acid head group.

Caption: Chemical structure of **Perfluorohexadecanoic acid**.

Chemical Properties and Reactivity

Acidity

Perfluoroalkyl carboxylic acids are significantly stronger acids than their non-fluorinated counterparts.^[10] The strong electron-withdrawing effect of the perfluoroalkyl chain stabilizes the carboxylate anion, resulting in a very low pKa, estimated to be less than 1.^{[7][8][9]} This means that at environmentally and physiologically relevant pH values, PFHxDA will exist almost exclusively in its anionic, deprotonated form (perfluorohexadecanoate).

Thermal Stability and Decomposition

The carbon-fluorine bond is one of the strongest single bonds in organic chemistry, imparting exceptional thermal stability to PFHxDA. Decomposition of perfluorinated compounds generally requires high temperatures. While specific data for PFHxDA is limited, the thermal decomposition of other PFCAs is known to produce a variety of toxic gases, including hydrogen fluoride and carbonyl fluoride.

Reactivity

Perfluorohexadecanoic acid is chemically inert under most conditions, resisting hydrolysis, photolysis, and microbial degradation.^{[1][2]} This high level of persistence is a defining characteristic of long-chain PFAS and contributes to their environmental longevity.^[1] The primary mode of atmospheric reaction for PFCAs is with hydroxyl radicals, although this is a slow process.^{[11][12]}

Synthesis and Manufacturing

The industrial synthesis of perfluoroalkyl carboxylic acids like PFHxDA has historically involved two primary methods: electrochemical fluorination (ECF) and telomerization.^[10]

- **Electrochemical Fluorination (ECF):** This process involves the electrolysis of a hydrocarbon starting material in anhydrous hydrogen fluoride. The hydrogen atoms on the carbon

backbone are replaced with fluorine atoms.

- Telomerization: This method involves the reaction of a perfluoroalkyl iodide (the "telogen") with tetrafluoroethylene (the "taxogen") to build the perfluorinated chain.

It is important to note that these processes can result in a mixture of linear and branched isomers.

Analytical Methodologies

The accurate detection and quantification of PFHxDA, often at trace levels in complex matrices, require sophisticated analytical techniques. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the most widely used and accepted method for the analysis of PFAS, including PFHxDA.^[13]

Sample Preparation

Proper sample preparation is crucial to remove interfering substances and concentrate the analyte. The specific protocol depends on the sample matrix.

- Water Samples: Solid-phase extraction (SPE) is commonly employed.
- Solid Samples (e.g., soil, sediment): Extraction with an organic solvent, often with sonication or accelerated solvent extraction, is followed by cleanup steps.
- Biological Samples (e.g., plasma, tissue): Protein precipitation or liquid-liquid extraction is typically used, followed by SPE for cleanup.

Chromatographic Separation

Reversed-phase liquid chromatography is the standard for separating PFHxDA from other PFAS and matrix components. C18 columns are frequently used, with a mobile phase consisting of a mixture of water and an organic solvent (typically methanol or acetonitrile) with additives like ammonium acetate or formic acid to control pH and improve ionization.

Mass Spectrometric Detection

Tandem mass spectrometry (MS/MS) operated in negative electrospray ionization (ESI) mode provides the high selectivity and sensitivity needed for trace-level quantification. The deprotonated molecule $[M-H]^-$ is selected as the precursor ion and fragmented to produce characteristic product ions for confirmation and quantification. High-resolution mass spectrometry (HRMS) is also increasingly used for the identification of unknown PFAS.[13]

Other Analytical Techniques

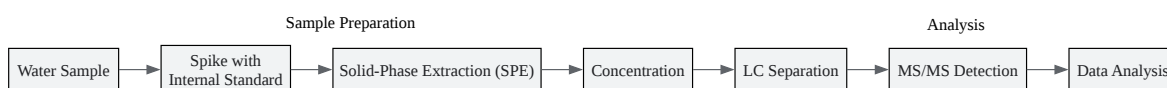
- Gas Chromatography-Mass Spectrometry (GC-MS): While less common for PFCAs due to their low volatility, derivatization to more volatile esters can allow for GC-MS analysis.[13]
- ^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy: This technique can provide structural information and quantification without the need for reference standards for every analyte.[14][15][16]

Experimental Protocol: LC-MS/MS Analysis of PFHxDA in Water

This protocol provides a general workflow for the analysis of PFHxDA in a water sample.

- Sample Collection: Collect water samples in polypropylene bottles.
- Fortification: Spike the sample with an isotopically labeled internal standard (e.g., ^{13}C -PFHxDA) to correct for matrix effects and recovery losses.
- Solid-Phase Extraction (SPE):
 - Condition a weak anion exchange (WAX) SPE cartridge with methanol followed by deionized water.
 - Load the water sample onto the conditioned cartridge.
 - Wash the cartridge with a weak solvent to remove interferences.
 - Elute the PFHxDA with a stronger, basic solvent (e.g., methanol with ammonium hydroxide).

- Concentration: Evaporate the eluate to near dryness under a gentle stream of nitrogen and reconstitute in a known volume of the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the analytes using a C18 column with a gradient elution program.
 - Detect and quantify PFHxDA using multiple reaction monitoring (MRM) in negative ESI mode.



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Caption: A representative workflow for the LC-MS/MS analysis of PFHxDA.

Safety, Toxicity, and Environmental Considerations

Hazard Identification and Safety Precautions

Perfluorohexadecanoic acid is classified as a hazardous substance. It is suspected of causing skin and eye irritation.[3] Due to the limited toxicological data available for PFHxDA specifically, it is prudent to handle it with the same precautions as other well-studied long-chain PFCAs, which are associated with more severe health effects.[17][18]

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Body Protection: Laboratory coat.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Toxicology

The toxicology of long-chain PFCAs has been the subject of extensive research. While specific data for PFHxDA is scarce, studies on other long-chain PFCAs have indicated potential for:

- **Carcinogenicity:** Some long-chain PFCAs are considered to be possibly carcinogenic to humans.[\[13\]](#)[\[14\]](#)[\[19\]](#)
- **Reproductive and Developmental Toxicity:** Adverse effects on development and reproduction have been observed in animal studies.[\[20\]](#)
- **Hepatotoxicity (Liver Toxicity):** The liver is a primary target organ for many PFCAs.[\[20\]](#)
- **Immunotoxicity:** Some PFCAs have been shown to suppress the immune system.[\[19\]](#)

It is important to note that toxicological profiles can vary with chain length and functional group.[\[21\]](#)

Environmental Fate and Persistence

Perfluorohexadecanoic acid is highly persistent in the environment due to its resistance to degradation.[\[1\]](#)[\[2\]](#) Its environmental fate is governed by its low volatility and tendency to partition to solids and bioaccumulate in organisms.[\[15\]](#)[\[22\]](#) Long-range atmospheric transport of volatile precursors can lead to the deposition of PFCAs in remote environments.

Conclusion

Perfluorohexadecanoic acid is a highly stable and persistent compound with unique properties derived from its perfluorinated structure. This guide has provided a detailed overview of its physical and chemical characteristics, analytical methodologies for its detection, and important safety and toxicological considerations. As research into the environmental and health impacts of PFAS continues to evolve, a thorough understanding of the fundamental properties of individual compounds like PFHxDA is essential for scientists and professionals in the field.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Perfluorohexadecanoic Acid \(PFHxDA\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1294708/docs#an-in-depth-technical-guide-to-perfluorohexadecanoic-acid-pfhxda\]](#)

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